

Navigating the Hazards of Gravitol: A Comprehensive Safety and Handling Guide

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Compound of Interest

Compound Name: **Gravitol**

Cat. No.: **B11962790**

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For Immediate Use by Laboratory Personnel

This document provides critical safety protocols and logistical information for the handling and disposal of **Gravitol**, a potent neuro-active compound utilized in advanced pharmaceutical research. Adherence to these guidelines is mandatory to ensure personnel safety and prevent environmental contamination.

Immediate Safety Information: Personal Protective Equipment (PPE)

Personnel must don the following PPE before entering any area where **Gravitol** is actively being handled. This is a non-negotiable safety standard.

PPE Item	Specification	Rationale
Gloves	Double-gloving with nitrile base and neoprene outer layer.	Prevents dermal absorption, which can lead to rapid neurotoxicity. The dual-layer provides protection against incidental tears.
Eye Protection	Vented chemical splash goggles and a full-face shield.	Protects against aerosolized particles and splashes, which can cause severe ocular damage and rapid systemic absorption.
Respiratory Protection	A powered air-purifying respirator (PAPR) with a P100 filter.	Gravitol is a potent respiratory irritant and can cause acute respiratory distress upon inhalation of even minute quantities.
Lab Coat	Chemical-resistant, solid-front, long-sleeved lab coat.	Provides a barrier against spills and contamination of personal clothing.
Footwear	Closed-toe, chemical-resistant safety shoes.	Protects against spills and provides stability in the laboratory environment.

Gravitol Hazard Profile

This table summarizes the key quantitative hazard data for **Gravitol**. These values are critical for risk assessment and exposure control.

Metric	Value	Notes
Occupational Exposure Limit (OEL)	0.05 µg/m³ (8-hour TWA)	Indicates high toxicity via inhalation.
LD50 (Oral, Rat)	5 mg/kg	Demonstrates high acute toxicity if ingested.
Dermal LD50 (Rabbit)	20 mg/kg	Shows significant toxicity through skin contact.
Vapor Pressure	0.001 mmHg at 20°C	Low volatility, but aerosolization risk remains.
Flash Point	150°C	Not highly flammable, but combustible at elevated temperatures.

Standard Operating Procedure: Handling Gravitol

All handling of **Gravitol** must be conducted within a certified Class II, Type B2 biological safety cabinet (BSC) that is ducted to the outside.

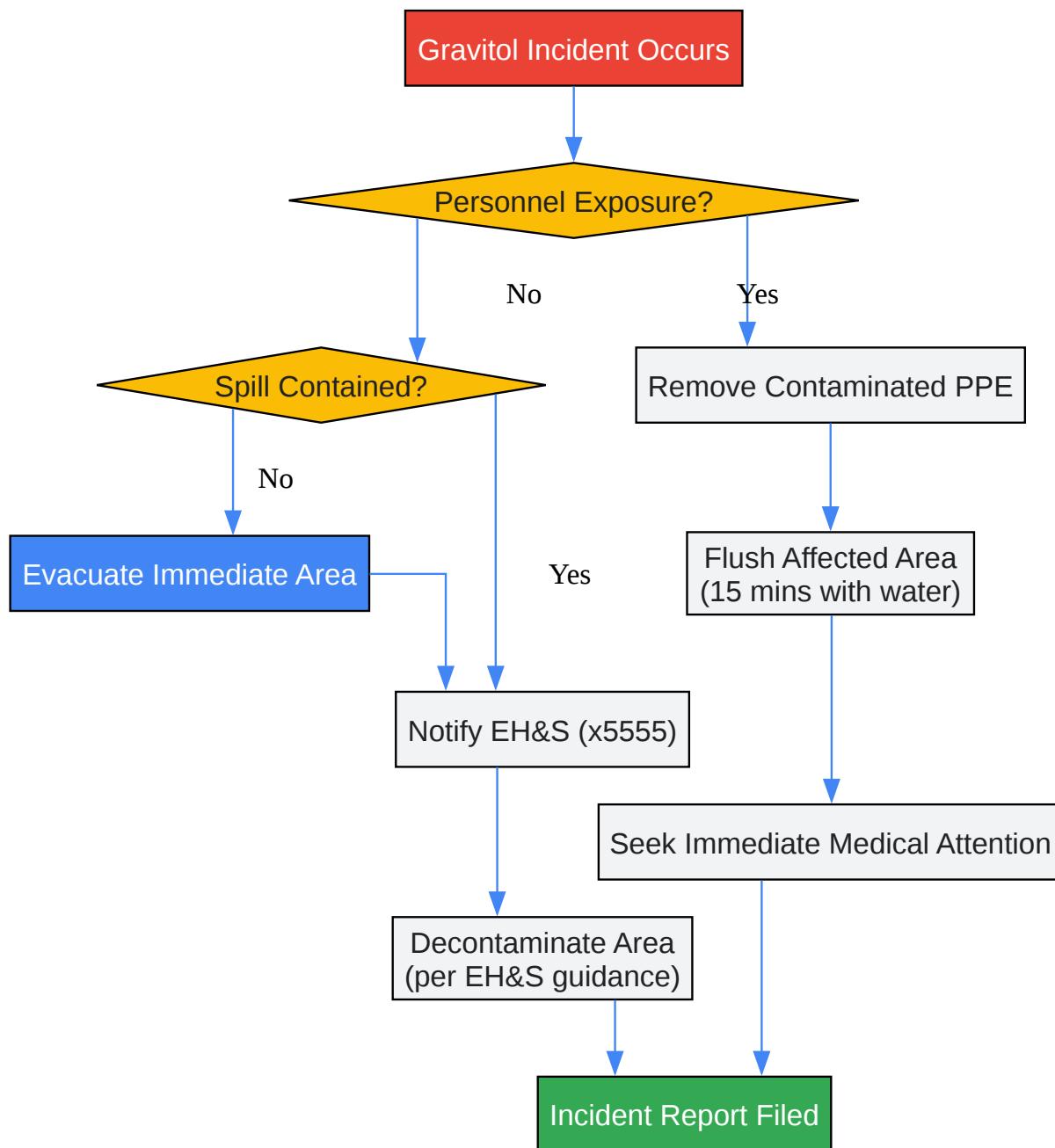
Protocol for Weighing and Reconstituting **Gravitol**:

- Preparation: Ensure the BSC is decontaminated and all necessary equipment (calibrated scale, spatulas, conical tubes, solvent) is inside.
- Weighing: Carefully weigh the required amount of powdered **Gravitol** on a tared weigh boat. Use anti-static tools to minimize aerosolization.
- Reconstitution: Slowly add the appropriate solvent to the powdered **Gravitol** in a conical tube. Do not agitate vigorously. Cap the tube securely.
- Mixing: Use a vortex mixer set to a low speed to dissolve the compound.
- Post-Handling: Wipe down all surfaces within the BSC with a 10% bleach solution, followed by 70% ethanol. All disposable materials are to be treated as hazardous waste.

Emergency Response and Disposal Plan

In the event of an exposure or spill, immediate and decisive action is required.

Emergency Workflow:



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Caption: Emergency response workflow for a **Gravitol** incident.

Disposal Plan:

- Solid Waste: All solid waste contaminated with **Gravitol** (e.g., gloves, weigh boats, paper towels) must be placed in a designated, sealed, and labeled hazardous waste container.
- Liquid Waste: All liquid waste containing **Gravitol** must be collected in a labeled, sealed, and chemical-resistant container. Do not mix with other chemical waste streams.
- Decontamination: All non-disposable equipment must be thoroughly decontaminated with a 10% bleach solution followed by a 70% ethanol rinse before being removed from the BSC.

By strictly adhering to these protocols, researchers can safely harness the scientific potential of **Gravitol** while mitigating its inherent risks. Your safety is our priority.

- To cite this document: BenchChem. [Navigating the Hazards of Gravitol: A Comprehensive Safety and Handling Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11962790#personal-protective-equipment-for-handling-gravitol\]](https://www.benchchem.com/product/b11962790#personal-protective-equipment-for-handling-gravitol)

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